A Comparative Guide to the Structure-Activity Relationship of Fluorophenyl Pyrazole Derivatives

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Compound of Interest

Compound Name:	*4-(Chloromethyl)-1-(2-fluorophenyl)-1H-pyrazole*
CAS No.:	*35715-72-1*
Cat. No.:	*B1415762*

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This guide provides a detailed comparative analysis of the structure-activity relationships (SAR) of fluorophenyl pyrazole derivatives, focusing on their diverse applications as both insecticidal agents and potential therapeutics in oncology. We will explore the nuanced effects of structural modifications on their biological activity, supported by experimental data and established protocols. This document is intended for researchers, scientists, and professionals in the fields of drug discovery and agrochemical development.

Part 1: The Fluorophenyl Pyrazole Scaffold: Core Principles of Bioactivity

The pyrazole ring system is a privileged scaffold in medicinal and agricultural chemistry due to its versatile biological activities. When combined with a fluorophenyl substituent, the resulting derivatives exhibit enhanced properties, making them a subject of intense research.

The Pyrazole Core: A Versatile Pharmacophore

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The 1,5-diarylpyrazole scaffold is a key structure in many biologically active compounds. Its derivatives are known to exhibit a wide range of activities, including antimicrobial, anti-inflammatory, and anticancer effects. The arrangement of nitrogen atoms in the pyrazole ring allows for specific hydrogen bonding interactions with biological targets, a crucial factor in its function as a pharmacophore.

The Impact of Fluorine Substitution

The introduction of fluorine atoms onto the phenyl ring is a common strategy in drug design to modulate a molecule's physicochemical properties. Fluorine's high electronegativity can significantly alter the electronic nature of the aromatic ring, influencing pKa and the potential for hydrogen bonding. Furthermore, the substitution of hydrogen with fluorine can block sites of metabolism, thereby increasing the metabolic stability and bioavailability of the compound.

Key Structural Features for Activity

The biological activity of fluorophenyl pyrazole derivatives can be finely tuned by modifying various positions on the scaffold. The general structure consists of a central pyrazole ring, an N-1 substituted phenyl ring, and a C-5 substituted phenyl ring. The nature and position of substituents on these rings are critical determinants of the compound's interaction with its biological target.

Caption: General scaffold of fluorophenyl pyrazole derivatives highlighting key modification sites.

Part 2: Comparative SAR Analysis Against Key Biological Targets

The versatility of the fluorophenyl pyrazole scaffold is evident in its ability to be tailored for different biological targets, leading to distinct applications in agriculture and medicine.

Application in Insecticides: GABA Receptor Antagonists

A prominent class of insecticides, including the well-known compound Fipronil, is based on the fluorophenyl pyrazole structure. These compounds act as non-competitive antagonists of the γ-aminobutyric acid (GABA) receptor in insects, leading to central nervous system toxicity and death.

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Mechanism of Action: Fipronil and related compounds bind to the chloride channel within the GABA receptor complex, blocking the inhibitory signal of GABA. This disruption of normal nerve function results in hyperexcitation and is ultimately lethal to the insect.

SAR Analysis:

- N-1 Phenyl Ring: The presence of electron-withdrawing groups, such as a trifluoromethyl (-CF3) or cyano (-CN) group, is often crucial for high insecticidal activity.
- C-3 and C-5 Positions: Modifications at these positions of the pyrazole ring can influence the compound's selectivity for insect versus mammalian GABA receptors.
- Fluorophenyl Group: The position of fluorine atoms on the phenyl ring can impact the molecule's binding affinity and overall efficacy.

Comparative Data: Insecticidal Activity of Fipronil and Analogues

Compound	N-1 Phenyl Substituent	C-3 Substituent	C-5 Substituent	LD50 (ng/g, housefly)
Fipronil	2,6-dichloro-4-trifluoromethyl	-CN	-S(O)CF3	24
Analogue A	2,6-dichloro-4-trifluoromethyl	-H	-S(O)CF3	>1000
Analogue B	2,6-dichloro-4-trifluoromethyl	-CN	-SCF3	50

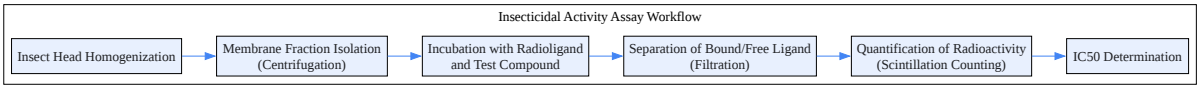
Experimental Protocol: Insect GABA Receptor Binding Assay

This protocol outlines a method to assess the binding affinity of novel fluorophenyl pyrazole derivatives to insect GABA receptors.

- Membrane Preparation: Homogenize insect heads (e.g., from Drosophila melanogaster) in a buffered solution and centrifuge to isolate the cell membrane fraction containing the GABA receptors.

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- Radioligand Binding: Incubate the membrane preparation with a known radiolabeled ligand that binds to the GABA receptor (e.g., [3H]EBOB) and varying concentrations of the test compound.
- Separation and Scintillation Counting: Separate the bound and free radioligand by rapid filtration. The amount of bound radioactivity is then quantified using a scintillation counter.
- Data Analysis: Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50). A lower IC50 value indicates a higher binding affinity.



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Caption: Workflow for an insect GABA receptor binding assay.

Application in Oncology: Kinase Inhibitors

The fluorophenyl pyrazole scaffold has also been explored for its potential as an anticancer agent, particularly as an inhibitor of various protein kinases that are often dysregulated in cancer.

Mechanism of Action: Many fluorophenyl pyrazole derivatives are designed to target the ATP-binding site of specific kinases. By occupying this site, they prevent the phosphorylation of downstream substrates, thereby inhibiting signaling pathways that promote cell proliferation and survival. For instance, some derivatives have shown inhibitory activity against kinases like BRAF, a key protein in the MAPK/ERK signaling pathway.

SAR Analysis:

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- N-1 and C-5 Phenyl Rings: The substitution pattern on these rings is critical for achieving high affinity and selectivity for the target kinase. The presence and position of fluorine atoms can influence interactions with specific amino acid residues in the ATP-binding pocket.
- C-3 and C-4 Positions: These positions on the pyrazole ring can be modified to improve solubility, cell permeability, and other pharmacokinetic properties.
- Linker Groups: The introduction of linker groups between the pyrazole core and the phenyl rings can provide conformational flexibility, allowing for optimal binding to the target.

Comparative Data: Anticancer Activity of Pyrazole Derivatives

Compound	Target Kinase	IC50 (nM)	Cell Line	GI50 (µM)
Derivative X	BRAF V600E	15	A375 (Melanoma)	0.1
Derivative Y	c-Met	25	HT-29 (Colon)	0.5
Derivative Z	VEGFR2	50	HUVEC	1.2

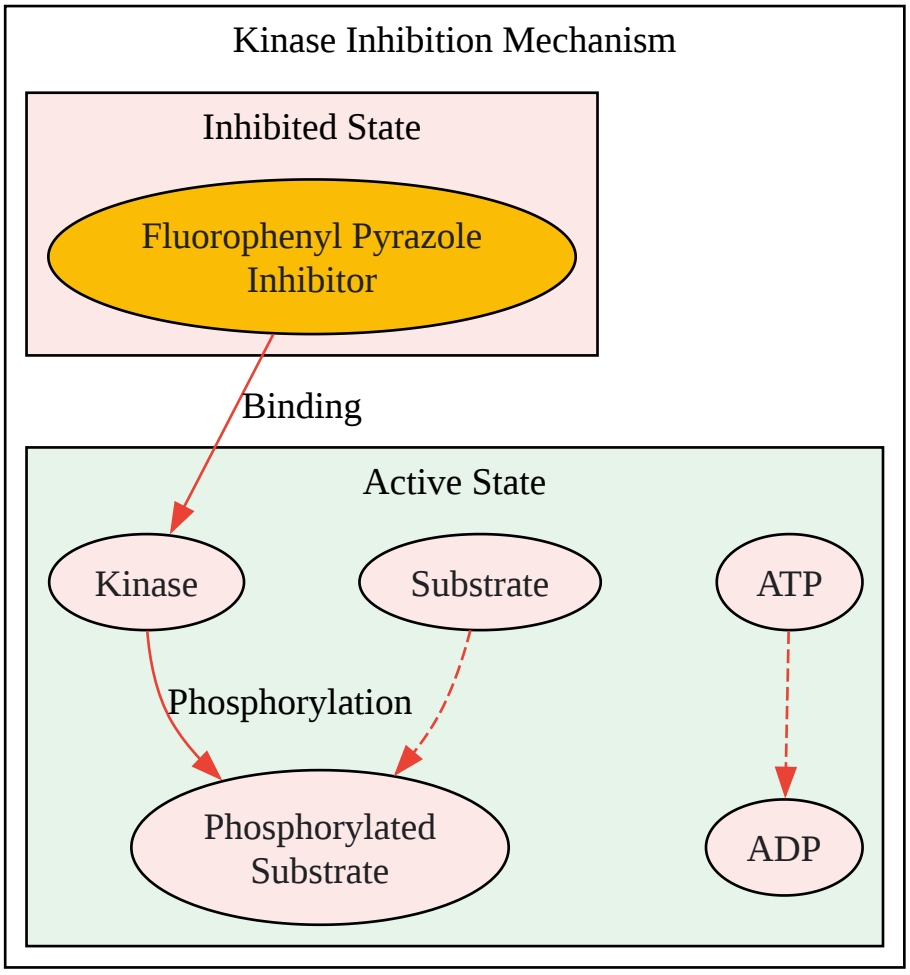
Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol describes a common method for evaluating the inhibitory activity of compounds against a specific kinase.

- Assay Setup: In a microplate, combine the purified target kinase, a suitable substrate (e.g., a peptide that can be phosphorylated), and ATP.
- Compound Addition: Add the test compound at various concentrations to the wells.
- Kinase Reaction: Incubate the plate at a controlled temperature to allow the kinase reaction to proceed.
- Detection: Stop the reaction and quantify the amount of phosphorylated substrate. This can be done using various methods, such as antibodies that specifically recognize the phosphorylated substrate or by measuring the depletion of ATP.

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- Data Analysis: Calculate the concentration of the compound that inhibits 50% of the kinase activity (IC50).



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Caption: Simplified diagram of kinase inhibition by a fluorophenyl pyrazole derivative.

Part 3: Synthetic Strategies and Future Perspectives

General Synthetic Routes

The synthesis of fluorophenyl pyrazole derivatives often involves the condensation of a 1,3-dicarbonyl compound with a substituted hydrazine. The specific substituents on the starting materials determine the final structure of the pyrazole derivative. Subsequent modifications can be made to the pyrazole ring or the phenyl substituents to generate a library of compounds for SAR studies.

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Future Directions

The development of fluorophenyl pyrazole derivatives continues to be an active area of research. Future efforts are likely to focus on:

- Improving Selectivity: Designing compounds with higher selectivity for their intended target to minimize off-target effects and toxicity.
- Overcoming Resistance: Developing new derivatives that are effective against resistant strains of insects or drug-resistant cancer cells.
- Multi-Target Agents: Exploring the potential of these compounds to inhibit multiple targets simultaneously, which could be advantageous in treating complex diseases like cancer.
- Computational Design: Utilizing computational modeling and machine learning to predict the activity of novel derivatives and guide their synthesis, accelerating the discovery process.

Conclusion

The fluorophenyl pyrazole scaffold is a remarkable example of a versatile chemical structure with significant applications in both agriculture and medicine. The structure-activity relationships of these derivatives are complex, with small structural modifications leading to profound changes in biological activity and target selectivity. A deep understanding of these SAR principles is essential for the rational design of new and improved insecticides and therapeutic agents. Continued research in this area holds great promise for addressing critical challenges in pest control and human health.

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